

An In-Depth Technical Guide to the Safety Data of 2-Bromobenzyl Bromide

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Compound of Interest

Compound Name: 2-Bromobenzyl bromide

Cat. No.: B1265691

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This technical guide provides comprehensive safety, handling, and emergency information for **2-Bromobenzyl bromide** (CAS No: 3433-80-5), tailored for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's properties and associated hazards.

Identification and Chemical Properties

2-Bromobenzyl bromide, also known as α,o -Dibromotoluene, is a versatile reagent used in organic synthesis, particularly in the pharmaceutical industry for introducing the 2-bromobenzyl moiety into molecules.^{[1][2]} Its reactivity necessitates a detailed understanding of its chemical and physical properties for safe handling.

Table 1: Physical and Chemical Properties of **2-Bromobenzyl Bromide** | Property | Value | Citations | | :--- | :--- | :--- | | Molecular Formula | $C_7H_6Br_2$ | ^{[3][4]} | | Molecular Weight | 249.93 g/mol | ^{[4][5]} | | Appearance | White to light yellow solid or colorless to light yellow liquid | ^{[4][6][7][8]} | | Melting Point | 29 - 32 °C (84.2 - 89.6 °F) | ^{[1][5][6][7][8]} | | Boiling Point | 129 °C (264.2 °F) @ 19 mmHg | ^{[1][5][6][7][8]} | | Flash Point | > 110 °C (> 230 °F) - closed cup | ^{[6][9][10]} | | Solubility | Insoluble in water.^{[1][8]} Soluble in dioxane.^[5] | | Refractive Index | $n_{20/D}$ 1.619 | ^{[1][5][8]} |

Hazard Identification and Classification

2-Bromobenzyl bromide is classified as a hazardous substance and requires careful handling.^{[6][11]} It is corrosive and can cause severe skin burns and eye damage.^{[4][6][12][13]} The substance is also toxic if inhaled and is a lachrymator, meaning it irritates the eyes and causes tearing.^{[3][4][6]}

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Citations
Skin Corrosion / Irritation	1B / 1C	H314: Causes severe skin burns and eye damage	^{[6][10][12][13]}
Serious Eye Damage	1	H318: Causes serious eye damage	^{[10][13]}
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	^[3]

| Corrosive to Metals | 1 | H290: May be corrosive to metals ^{[13][14]} |

Signal Word: Danger^{[6][9][12][13]}

Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-Bromobenzyl bromide** to minimize exposure risk.

Detailed methodologies for minimizing exposure are outlined below:

- **Engineering Controls:** All work should be conducted in a well-ventilated area, preferably within a chemical fume hood or a closed system to control vapor and dust emission.^{[3][6][13]} Safety showers and eyewash stations must be readily accessible and in close proximity to the workstation.^[6]
- **Eye and Face Protection:** Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.^[12] A full face shield is also recommended for maximum protection.^[11]

- Skin Protection: Chemical-resistant gloves, such as PVC, must be worn.[11] Contaminated gloves should be replaced immediately. Wear appropriate protective clothing and a PVC apron to prevent any possibility of skin contact.[11][12]
- Respiratory Protection: If ventilation is inadequate or if irritation is experienced, a full-face respirator with a type P3 (EN 143) cartridge is required.[10][12] All respirator use must comply with OSHA 29 CFR 1910.134 or equivalent European standards.[6]

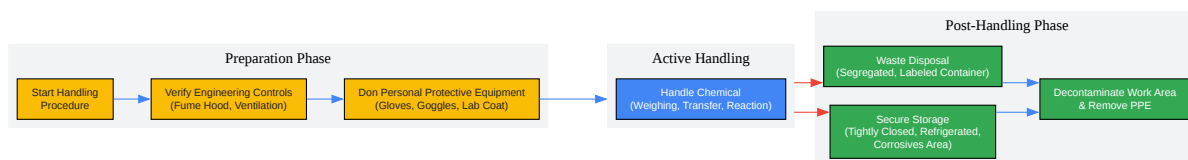
In the event of a spill, follow these procedures:

- Evacuation: Clear the area of all personnel and move upwind from the spill.[11]
- Ventilation and Ignition Source Removal: Ensure adequate ventilation and remove all sources of ignition.[11]
- Containment and Cleanup: For minor spills, use dry cleanup procedures.[11] Sweep up the material using non-sparking tools and place it into a suitable, labeled container for disposal. [9][11] Avoid generating dust.[11][15] Do not allow the product to enter drains.[15]
- Handling: Avoid all personal contact, including the inhalation of dust or vapors.[11] Use only in a chemical fume hood.[16] Do not get in eyes, on skin, or on clothing.[3][16]
- Storage: Store in a cool, dry, and well-ventilated area in the original, tightly sealed container. [3][12][13] The storage area should be designated for corrosive materials.[3][6] Keep refrigerated and store locked up.[3][12][13] This compound is incompatible with bases, strong oxidizing agents, alcohols, amines, and metals.[6]

Disposal must be conducted in accordance with all local, regional, and national hazardous waste regulations.[6][9][12] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous.[6][9] The material may be disposed of via a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. [12]

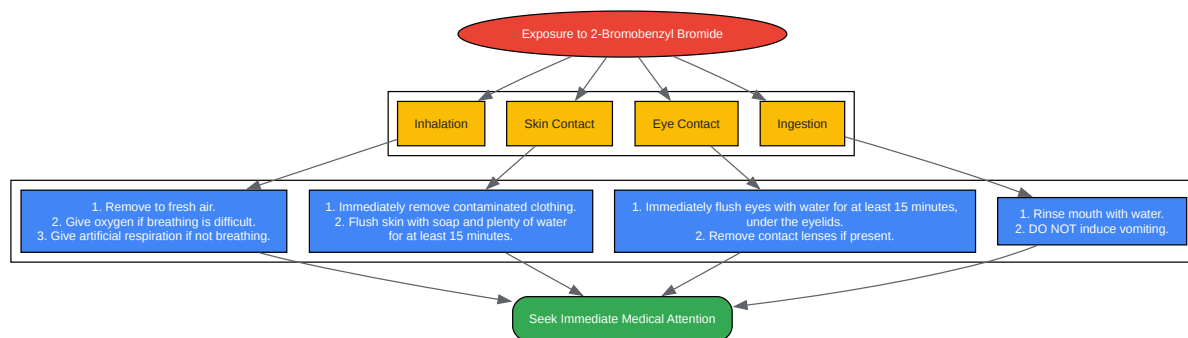
Visualized Safety and Emergency Workflows

The following diagrams, generated using Graphviz, illustrate critical safety workflows for handling **2-Bromobenzyl bromide**.



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Caption: Logical workflow for the safe handling of **2-Bromobenzyl bromide**.



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Caption: First-aid emergency response protocol for various exposure routes.

Fire-Fighting and Emergency Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or chemical foam.[\[6\]](#)[\[9\]](#)[\[12\]](#)
- Unsuitable Extinguishing Media: Do not use water, as the substance may react.[\[11\]](#)
- Hazardous Combustion Products: During a fire, toxic and corrosive fumes may be generated, including carbon monoxide, carbon dioxide, and hydrogen bromide.[\[6\]](#)[\[9\]](#)[\[11\]](#)
- Protective Equipment: Firefighters must wear full body protective clothing and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[6\]](#)[\[9\]](#)[\[11\]](#)

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